

Reconstitution and storage of Albaspidin AP powder

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Compound of Interest

Compound Name: Albaspidin AP

Cat. No.: B149938

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Application Notes and Protocols: Albaspidin AP

For Researchers, Scientists, and Drug Development Professionals

Introduction

Albaspidin AP is a phloroglucinol derivative that has been identified as an inhibitor of Fatty Acid Synthase (FAS).^{[1][2][3]} FAS is a key enzyme in the de novo synthesis of fatty acids and is overexpressed in various cancer cells, making it a promising therapeutic target.^[1]

Albaspidin AP, along with related compounds like Albaspidin-PP and -PB, has demonstrated inhibitory activity against FAS, with IC₅₀ values in the micromolar range.^{[1][3]} These application notes provide detailed protocols for the reconstitution, storage, and handling of **Albaspidin AP** powder for research purposes.

Product Information

Property	Value
Molecular Weight	418.44 g/mol
Molecular Formula	C ₂₂ H ₂₆ O ₈
CAS Number	59092-91-0
Appearance	Powder
Primary Target	Fatty Acid Synthase (FAS) ^{[1][2][3]}

Storage and Stability

Proper storage of **Albaspidin AP** is crucial to maintain its stability and activity. The following table summarizes the recommended storage conditions.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years[1][2]	Store in a dry, dark place.
4°C	Up to 2 years[2]	For shorter-term storage.	
In Solvent	-80°C	Up to 1 year[1]	Recommended for long-term storage of stock solutions.
-20°C	Up to 1 month[2]	Suitable for short-term storage of aliquoted stock solutions.	

Reconstitution of Albaspidin AP Powder

This protocol describes the preparation of a stock solution from **Albaspidin AP** powder. It is recommended to prepare a concentrated stock solution, which can then be diluted to the desired working concentration for experiments.

Materials

- **Albaspidin AP** powder
- Dimethyl sulfoxide (DMSO), research grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Protocol for Preparing a 10 mM Stock Solution

- Equilibration: Allow the vial of **Albaspidin AP** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation.
- Calculation: To prepare a 10 mM stock solution, use the following formula:
 - $\text{Volume of DMSO } (\mu\text{L}) = (\text{Mass of Albaspidin AP (mg)} / 418.44 \text{ g/mol}) * 100,000$
 - Example: For 1 mg of **Albaspidin AP** powder, you will need approximately 239 μL of DMSO.
- Reconstitution:
 - Aseptically add the calculated volume of DMSO to the vial containing the **Albaspidin AP** powder.
 - Vortex or gently sonicate the vial until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Workflow for **Albaspidin AP** Reconstitution

Experimental Protocols: Application in Cell-Based Assays

This protocol provides a general guideline for diluting the **Albaspidin AP** stock solution for use in cell culture experiments. The final working concentration will depend on the specific cell line and assay.

Materials

- 10 mM **Albaspidin AP** stock solution in DMSO

- Appropriate cell culture medium

Protocol for Preparing Working Solutions

- Thawing: Thaw a single aliquot of the 10 mM **Albaspidin AP** stock solution at room temperature.
- Dilution:
 - Perform a serial dilution of the stock solution in fresh cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - Example Calculation for a 100 μM working solution:
 - To prepare 1 mL of a 100 μM working solution, add 10 μL of the 10 mM stock solution to 990 μL of cell culture medium.
- Treatment: Add the prepared working solutions to your cell cultures and incubate for the desired time period.
- Controls: Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.

Signaling Pathway

Albaspidin AP exerts its biological effects primarily through the inhibition of Fatty Acid Synthase (FAS). FAS is responsible for the synthesis of palmitate from acetyl-CoA and malonyl-CoA. In cancer cells, the inhibition of FAS leads to a depletion of fatty acids, which are essential for membrane formation, energy storage, and signaling molecule synthesis. This can induce cellular stress and ultimately lead to apoptosis. Downstream of FAS inhibition, activation of AMP-activated protein kinase (AMPK) and inhibition of the mammalian target of rapamycin (mTOR) signaling pathway have been observed, further contributing to the anti-proliferative effects.

Albaspidin AP Signaling Pathway

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Albaspidin AP** powder and solutions.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Dispose of waste according to institutional and local regulations.

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